

Interspecies Metabolic Pathways of Lavandulyl Acetate: A Comparative Guide

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This guide provides a comparative overview of the known and inferred metabolic pathways of **lavandulyl acetate** across different species. While comprehensive data on the catabolism of **lavandulyl acetate** is limited, this document synthesizes available research on its biosynthesis and the metabolism of structurally related compounds to offer insights for metabolic engineering, drug development, and toxicological studies.

Executive Summary

Lavandulyl acetate is a monoterpene ester recognized for its characteristic fragrance in lavender oil. The scientific literature extensively covers its biosynthesis in plants and engineered microorganisms. However, a direct interspecies comparison of its metabolic degradation is not well-documented. This guide bridges this gap by presenting the established biosynthetic pathways and proposing a putative metabolic pathway in mammals based on studies of analogous compounds.

Biosynthesis of Lavandulyl Acetate

The production of **lavandulyl acetate** has been detailed in both lavender plants (Lavandula species) and genetically engineered Escherichia coli.

Biosynthesis in Lavandula Species



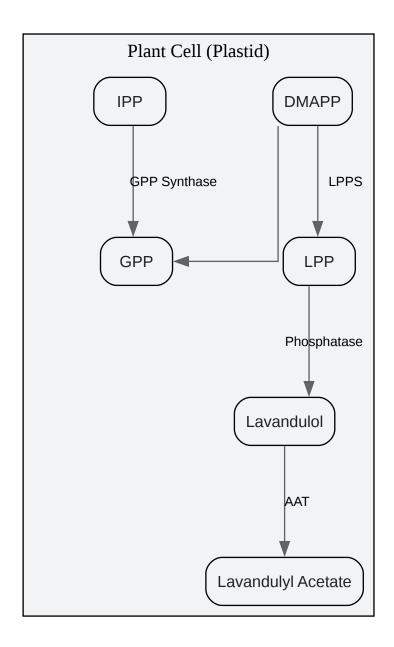




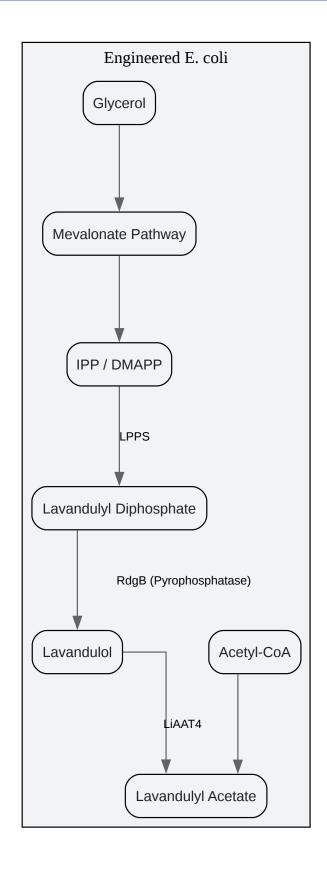
In lavender, the biosynthesis of **lavandulyl acetate** is a part of the broader terpenoid metabolic network. The pathway originates from the common 5-carbon precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP), which are produced through the methylerythritol 4-phosphate (MEP) pathway in plastids.

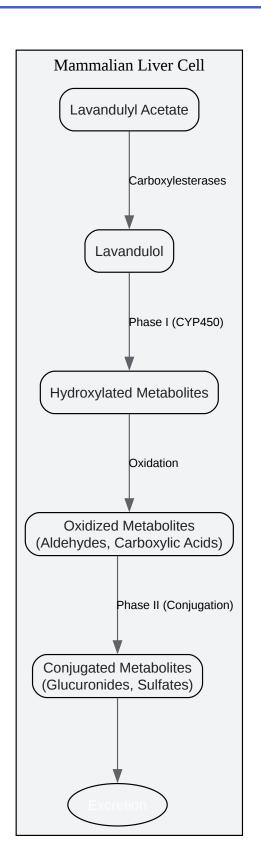
A key step is the formation of lavandulyl diphosphate (LPP), an irregular monoterpene precursor, from two molecules of DMAPP. This is followed by the dephosphorylation to lavandulol and subsequent acetylation to yield **lavandulyl acetate**.











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